Technical Whitepaper: Structural Elucidation and Characterization of Cimetidine EP Impurity I HCl

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*Cimetidine EP Impurity I HCl*
CAS No.:	*38603-74-6*
Cat. No.:	*B601782*

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Executive Summary

Cimetidine EP Impurity I (Ph. Eur. nomenclature) is a critical process-related impurity and Key Starting Material (KSM) in the synthesis of Cimetidine, a histamine H_2-receptor antagonist. Chemically identified as (5-Methyl-1H-imidazol-4-yl)methanol, it is often isolated and characterized in its hydrochloride salt form (Impurity I HCl) for enhanced stability and solubility during analytical profiling.

This guide details the chemical structure, formation mechanism, and analytical protocols required for the identification and quantification of this impurity in pharmaceutical substances.

Chemical Identity and Structure

The core structure of Impurity I consists of a 4,5-disubstituted imidazole ring. Unlike the final API (Cimetidine), which contains a thioether-linked guanidine side chain, Impurity I retains the hydroxyl functionality, marking it as an unreacted intermediate or a hydrolysis product of the activated chloromethyl species.

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Nomenclature and Identifiers

Property	Detail
Common Name	Cimetidine EP Impurity I HCl
Chemical Name (IUPAC)	(5-Methyl-1H-imidazol-4-yl)methanol hydrochloride
Alternative Names	4-Hydroxymethyl-5-methylimidazole HCl; 4-Methyl-5-imidazolemethanol HCl
CAS Number (Base)	29636-87-1
CAS Number (HCl Salt)	38585-62-5
Molecular Formula	$C_5H_8N_2O$[1][2][3][4][5][6][7] · HCl
Molecular Weight	148.59 g/mol (Salt); 112.13 g/mol (Base)
Appearance	White to off-white crystalline solid

Structural Diagram

The molecule features an imidazole heterocycle substituted at positions 4 and 5. The hydrochloride acid protonates the imidazole nitrogen (typically N3), forming a stable cation.

Figure 1: Structural components of **Cimetidine EP Impurity I HCl**.

Formation and Synthesis Pathway

Understanding the origin of Impurity I is essential for process control. It serves as the primary scaffold upon which the Cimetidine side chain is constructed.

Role as Key Starting Material (KSM)

Impurity I is synthesized via the condensation of biacetyl (2,3-butanedione) with ammonia and formaldehyde (Radziszewski reaction variant) or similar cyclization routes.

Reaction Pathway

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The transformation of Impurity I into Cimetidine involves the conversion of the hydroxyl group to a leaving group (chloride), followed by thioether formation. Impurity I persists in the final product if the conversion is incomplete or if the activated intermediate hydrolyzes back to the alcohol.

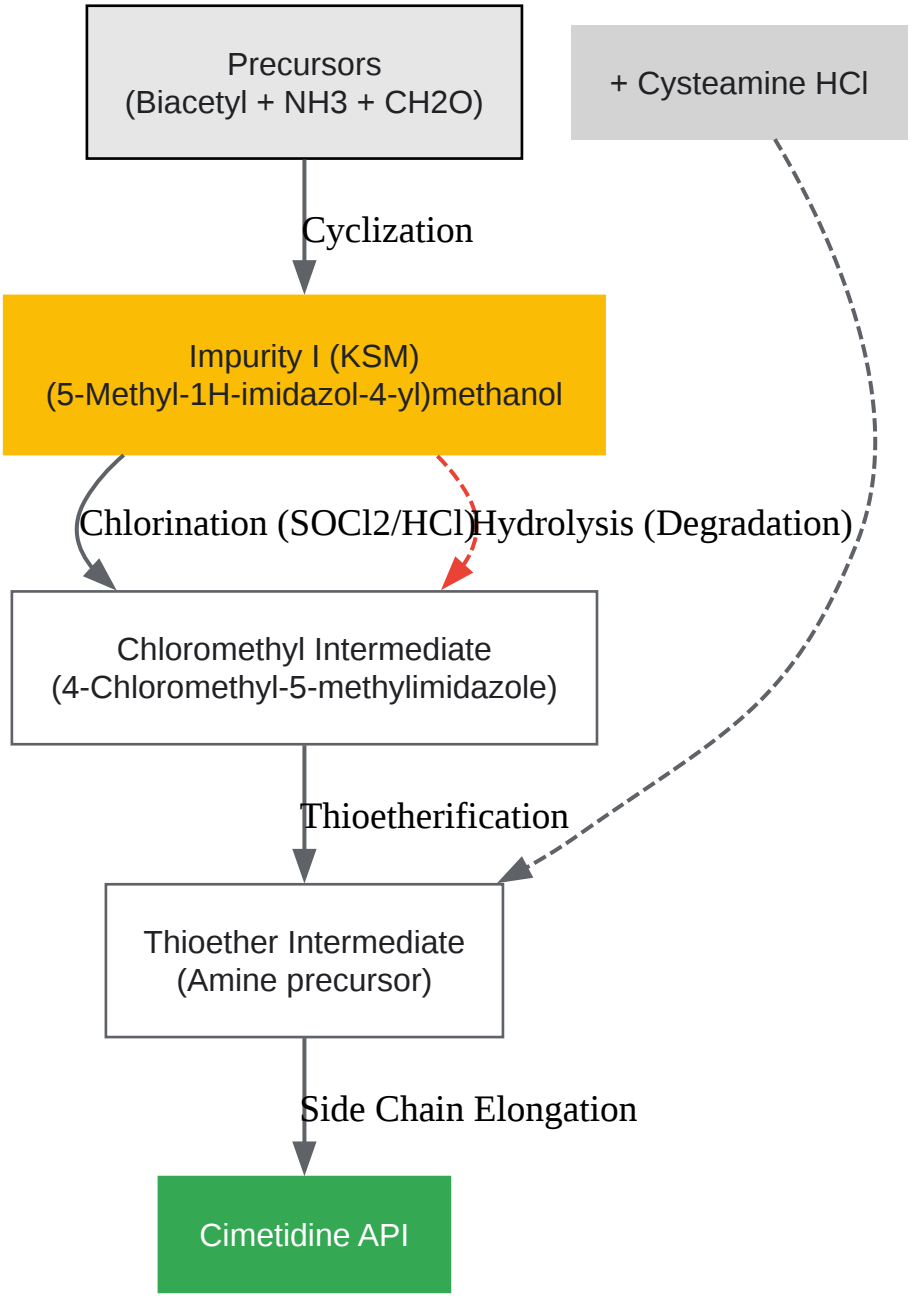

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Figure 2: Synthesis pathway of Cimetidine showing Impurity I as both a starting material and a potential hydrolysis product.

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Analytical Characterization Protocols

To confirm the identity of **Cimetidine EP Impurity I HCl**, a multi-modal approach using HPLC, Mass Spectrometry, and NMR is required.

High-Performance Liquid Chromatography (HPLC)

Impurity I is polar and elutes early in reverse-phase systems compared to Cimetidine.

- Method Basis: European Pharmacopoeia (Ph.[3] Eur.) Monograph for Cimetidine.[3][4][7][8][9][10]
- Column: C18 (Octadecylsilyl silica gel), 250 mm x 4.6 mm, 5 µm.
- Mobile Phase:
  - Mobile Phase A: Phosphate buffer (pH ~3.0).
  - Mobile Phase B: Acetonitrile / Methanol.
- Detection: UV at 220 nm (Imidazole absorption).
- Retention: Relative Retention Time (RRT) is typically < 0.2 relative to Cimetidine, indicating high polarity.

Mass Spectrometry (LC-MS)

- Ionization Mode: Electrospray Ionization (ESI), Positive Mode.
- Molecular Ion:
  - Base Mass: 112.13 Da.[2][7]
  - Observed $[M+H]^+$: m/z 113.1.
- Fragmentation Pattern: Loss of water ($[M+H-18]^+$) to form a stabilized cation at m/z 95.1 is common.

Nuclear Magnetic Resonance (NMR)

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The ^{1}H-NMR spectrum of the HCl salt in D_2O provides definitive structural proof.

Position	Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
H-2	~8.5 - 8.8	Singlet (s)	1H	Imidazole C2-H (Deshielded by N+)
-CH_2-	~4.6	Singlet (s)	2H	Hydroxymethyl group
-CH_3	~2.3	Singlet (s)	3H	Methyl group at C5

Note: In the HCl salt, the imidazole protons are exchangeable and may not be distinct depending on the solvent/pH.

References

- European Pharmacopoeia (Ph.[3] Eur.). Monograph 0052: Cimetidine. European Directorate for the Quality of Medicines & HealthCare (EDQM).
- Sigma-Aldrich.[1][3] Cimetidine Impurity I Pharmaceutical Secondary Standard (CAS 29636-87-1).[1][2][3][7] Merck KGaA.
- National Center for Biotechnology Information. PubChem Compound Summary for CID 122396: (5-Methyl-1H-imidazol-4-yl)methanol.
- LGC Standards. Cimetidine Impurity I Reference Standard.
- Simson Pharma. Cimetidine EP Impurity I (CAS 29636-87-1).[1][2][3][7]

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Sources

- 1. CAS 29636-87-1 | Sigma-Aldrich [sigmaaldrich.com]
- 2. Quality Control Chemicals (QCC) [qcchemical.com]
- 3. Cimetidine Impurity I Pharmaceutical Secondary Standard; Certified Reference Material 29636-87-1 [sigmaaldrich.com]
- 4. bocsci.com [bocsci.com]
- 5. CAS RN 29636-87-1 | Fisher Scientific [fishersci.fr]
- 6. rxnchem.com [rxnchem.com]
- 7. pharmaffiliates.com [pharmaffiliates.com]
- 8. Quality Control Chemicals (QCC) [qcchemical.com]
- 9. kmpharma.in [kmpharma.in]
- 10. veeprho.com [veeprho.com]

- To cite this document: BenchChem. [Technical Whitepaper: Structural Elucidation and Characterization of Cimetidine EP Impurity I HCl]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b601782/docs#technical-whitepaper-structural-elucidation-and-characterization-of-cimetidine-ep-impurity-i-hcl]

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